

# Application Notes and Protocols for the Synthesis of [18F]FE-PE2I

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## Compound of Interest

Compound Name: *Tosylethyl-PE2I*

Cat. No.: *B1147684*

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This document provides a detailed protocol for the radiosynthesis of [18F]FE-PE2I, a potent and selective radioligand for the dopamine transporter (DAT), via nucleophilic substitution on the **tosylethyl-PE2I** precursor. The protocol is intended for researchers, scientists, and professionals involved in PET radiopharmaceutical development and production.

## Overview

The synthesis of [18F]FE-PE2I from its tosylate precursor is a one-step nucleophilic fluorination reaction. This method is amenable to automation and has been implemented on various commercial synthesis modules, making it suitable for routine clinical production.<sup>[1][2]</sup> The general scheme involves the reaction of azeotropically dried [18F]fluoride with **Tosylethyl-PE2I** in an organic solvent at an elevated temperature, followed by purification.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters reported for the synthesis of [18F]FE-PE2I using the tosylethyl precursor on different automated synthesis platforms. These values can vary based on the specific setup, starting radioactivity, and other experimental variables.

Table 1: Radiochemical Yield and Synthesis Time

| Synthesis Platform | Precursor Amount (mg) | Starting [18F]F-Activity (GBq) | Radiochemical Yield (RCY, decay-corrected) | Synthesis Time (min) | Reference |
|--------------------|-----------------------|--------------------------------|--------------------------------------------|----------------------|-----------|
| Synthera®+         | 1                     | < 40                           | Up to 62%                                  | Not Specified        | [3][4]    |
| Synthera®+         | 1                     | 45                             | ~35%                                       | Not Specified        | [5]       |
| Synthera®+         | Not Specified         | 140                            | 16.9 ± 2.7%                                | Not Specified        | [1]       |
| GE TRACERLab FX2 N | 1                     | 50 - 83                        | 39 ± 8%                                    | 70                   | [5][6]    |
| Semi-automated     | Not Specified         | Not Specified                  | ~20%                                       | Not Specified        | [7]       |

Table 2: Quality Control Parameters

| Parameter            | Specification            | Analytical Method | Reference |
|----------------------|--------------------------|-------------------|-----------|
| Radiochemical Purity | > 98%                    | HPLC              |           |
| Molar Activity       | 925.3 ± 763 GBq/μmol     | HPLC              | [8]       |
| Residual Solvents    | Within acceptable limits | GC                | [8]       |
| pH                   | 4.5 - 7.0                | pH meter          | [6]       |

## Experimental Protocol

This protocol outlines a generalized procedure for the automated synthesis of [18F]FE-PE2I. Specific parameters may need to be optimized based on the synthesis module and local setup.

## Materials and Reagents

- **Tosylethyl-PE2I** precursor (PharmaSynth AS or other commercial supplier)[5][3]

- [18F]Fluoride produced from a cyclotron via the  $^{18}\text{O}(\text{p},\text{n})^{18}\text{F}$  nuclear reaction[6]
- Kryptofix 2.2.2 (K222)[3]
- Potassium Carbonate ( $\text{K}_2\text{CO}_3$ )[3]
- Acetonitrile (anhydrous)[3]
- Dimethyl sulfoxide (DMSO, anhydrous)[3]
- Ethanol (for formulation)[6]
- Saline (0.9% NaCl) for injection[6]
- Sodium Ascorbate (for formulation)[6]
- Sterile water for injection
- Sep-Pak Accell Plus QMA Light Cartridge (or equivalent anion exchange cartridge)[5]
- tC18 Plus Short Cartridge (or equivalent solid-phase extraction cartridge)[5]
- Semi-preparative HPLC column (e.g., ACE 5 C18-HL)[5]

## Synthesis Procedure

- [18F]Fluoride Trapping and Elution:
  - Aqueous [18F]fluoride from the cyclotron is passed through an anion exchange cartridge (e.g., QMA) to trap the  $^{18}\text{F}\text{F}^-$ . [6]
  - The trapped  $^{18}\text{F}\text{F}^-$  is then eluted into the reactor vessel using a solution of Kryptofix 2.2.2 and potassium carbonate in a mixture of acetonitrile and water. [6][8]
- Azeotropic Drying:
  - The solvent is removed from the reactor vessel by heating under a stream of nitrogen or under vacuum. This azeotropic drying step is crucial to remove water, which can inhibit the nucleophilic substitution reaction. [6][9] This is typically performed in two stages, first at a

lower temperature and then at a higher temperature (e.g., 110°C) to ensure complete dryness.[6][10]

- Radiolabeling Reaction:
  - A solution of the **Tosylethyl-PE2I** precursor (typically 1 mg) in anhydrous DMSO is added to the dried [18F]KF/K222 complex in the reactor.[6][11]
  - The reaction mixture is heated to a high temperature (e.g., 140°C) for a short duration (e.g., 2.5 to 5 minutes) to facilitate the nucleophilic substitution of the tosylate group with [18F]fluoride.[7][6][11]
- Purification:
  - After cooling, the crude reaction mixture is diluted and purified using semi-preparative High-Performance Liquid Chromatography (HPLC).[7][6] A C18 column is typically used with a mobile phase consisting of a mixture of water, acetonitrile, and additives like trifluoroacetic acid and sodium ascorbate.[6]
  - The fraction containing [18F]FE-PE2I is collected.
- Formulation:
  - The collected HPLC fraction is passed through a solid-phase extraction cartridge (e.g., tC18) to remove the HPLC solvents.[7]
  - The trapped [18F]FE-PE2I is then eluted from the cartridge using ethanol.[6]
  - The final product is formulated in a sterile solution, typically containing saline and sodium ascorbate as a stabilizer, with a final ethanol concentration of around 9%.[4][6] The solution is then passed through a sterile filter into a sterile vial.[6]

## Quality Control

- Radiochemical Purity and Identity: Determined by analytical HPLC, comparing the retention time of the product with a non-radioactive reference standard.[7]

- Molar Activity: Calculated from the amount of radioactivity and the mass of FE-PE2I, as determined by HPLC with a calibrated UV detector.
- Residual Solvents: Analyzed by gas chromatography (GC) to ensure levels are below pharmacopeial limits.
- pH: Measured using a calibrated pH meter.
- Sterility and Endotoxin Testing: Performed according to standard pharmaceutical guidelines.

## Visual Representations

### Synthesis Workflow

The following diagram illustrates the key steps in the automated synthesis of [18F]FE-PE2I.

Caption: Automated synthesis workflow for [18F]FE-PE2I from **Tosylethyl-PE2I**.

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